

Proper Disposal of JNJ-17203212: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: JNJ-17203212

Cat. No.: B1673000

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For immediate reference, treat **JNJ-17203212** as a toxic hazardous chemical waste. All disposal procedures must comply with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

This document provides essential safety and logistical information for the proper disposal of **JNJ-17203212**, a potent and selective TRPV1 antagonist. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and environmental protection.

Hazard Identification and Safety Summary

Based on available Safety Data Sheets (SDS), **JNJ-17203212** is classified with the following hazards:

- Acute Toxicity, Oral (Category 3): Toxic if swallowed.[\[1\]](#)[\[2\]](#)
- Serious Eye Irritation (Category 2A/2): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)

Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn when handling this compound.[\[2\]](#) All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.

Step-by-Step Disposal Protocol

The disposal of **JNJ-17203212** and its contaminated materials must be managed through your institution's hazardous waste program.

- Waste Segregation:
 - Collect waste **JNJ-17203212**, including expired or unused material, and any materials contaminated with it (e.g., pipette tips, weighing boats, absorbent paper) separately from non-hazardous trash and other chemical waste streams.
 - Specifically, this waste should be categorized as a halogenated organic compound. It is crucial to segregate it from incompatible materials such as strong oxidizing agents and acids.[\[3\]](#)[\[4\]](#)
- Containerization:
 - Use a designated, leak-proof, and clearly labeled hazardous waste container. The container must be compatible with the chemical; high-density polyethylene or glass is generally suitable.[\[5\]](#)
 - The container must be kept securely sealed, except when adding waste.[\[3\]](#)[\[6\]](#)
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**JNJ-17203212**," and the CAS Number "821768-06-3."
 - Indicate the associated hazards (e.g., "Toxic," "Irritant").
- Storage:
 - Store the sealed waste container in a designated and secure Satellite Accumulation Area (SAA) within the laboratory.[\[6\]](#)[\[7\]](#)
 - The storage area should be cool, dry, and well-ventilated, away from heat sources and incompatible chemicals.[\[3\]](#)
- Disposal Request:

- Once the waste container is full or ready for disposal according to your lab's procedures, contact your institution's EHS department to arrange for pickup.
- Under no circumstances should **JNJ-17203212** be disposed of down the drain or in the regular trash.^{[8][9]}
- Decontamination of Empty Containers:
 - Empty containers that held **JNJ-17203212** must be treated as hazardous waste unless properly decontaminated.^[8]
 - For containers that held acutely hazardous waste, triple rinsing with a suitable solvent (such as ethanol or DMSO, in which **JNJ-17203212** is soluble) is a common practice. The rinsate must be collected and disposed of as hazardous waste.^[8] Consult your EHS office for specific decontamination procedures.

Quantitative Data and Chemical Properties

The following table summarizes key quantitative data for **JNJ-17203212** relevant to handling and disposal.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₅ F ₆ N ₅ O	^{[7][9][10]}
Molecular Weight	419.32 g/mol	^{[7][9][10]}
CAS Number	821768-06-3	^{[2][10]}
Hazard Classification	Acute Toxicity (Oral), Category 3; Serious Eye Irritation, Category 2A	^{[1][2]}
Solubility	Soluble to 100 mM in DMSO and ethanol	^{[7][10]}
Storage Temperature	+4°C or 2-8°C for long-term storage	^{[2][10]}

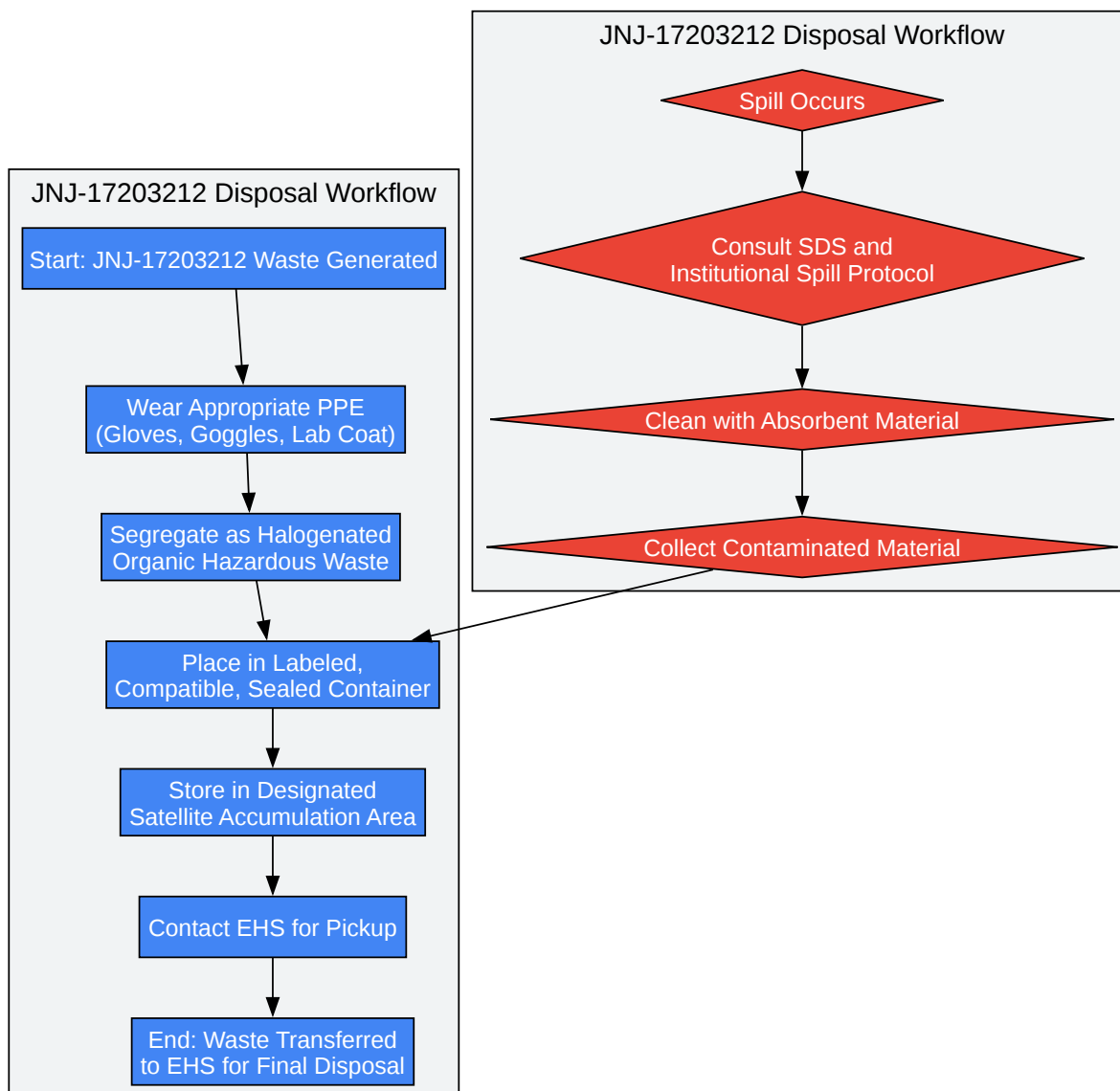
Experimental Protocols

Specific experimental protocols for the chemical neutralization or deactivation of **JNJ-17203212** for disposal are not publicly available. The standard and required procedure is disposal via a licensed hazardous waste management facility, which will typically employ high-temperature incineration.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **JNJ-17203212**.

JNJ-17203212 Disposal Workflow



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Caption: Workflow for the safe disposal of **JNJ-17203212** waste.

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